

An In-depth Technical Guide to the Safe Handling of 4-Methylsulfonylacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylsulfonylacetophenone

Cat. No.: B052587

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Methylsulfonylacetophenone**, a key intermediate in pharmaceutical synthesis. Adherence to these protocols is crucial for ensuring personal safety and maintaining the integrity of research.

Chemical and Physical Properties

4-Methylsulfonylacetophenone is a white to slightly pale yellow crystalline powder.^[1] A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value	Source
CAS Number	10297-73-1	[2]
Molecular Formula	C ₉ H ₁₀ O ₃ S	[2]
Molecular Weight	198.24 g/mol	[3]
Melting Point	126-129 °C	[4][5]
Boiling Point	No data available	[1]
Appearance	White to Slightly pale yellow Crystal - Powder	[1]
Solubility	Soluble in common organic solvents like ethanol, acetone, and chloroform.	[4]
Storage Temperature	Room Temperature; Keep in a dry, cool and well-ventilated place.	[1][2]

Hazard Identification and Classification

4-Methylsulfonylacetophenone is classified as an irritant.[3] The primary hazards are associated with skin, eye, and respiratory contact.

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	H315: Causes skin irritation	[3]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	[3]

Signal Word: Warning[3]

Toxicological Information

While comprehensive toxicological data is not readily available, the primary risks are associated with its irritant properties.

Toxicity Endpoint	Result	Source
Acute Oral Toxicity	No data available	[2]
Acute Dermal Toxicity	No data available	[2]
Acute Inhalation Toxicity	No data available	[2]

Due to the lack of specific toxicity data, it is prudent to handle this compound with a high degree of caution, assuming it may be harmful if ingested, inhaled, or absorbed through the skin.

Experimental Protocols: Safe Handling Procedures

The following protocols are based on best practices for handling solid chemical reagents in a laboratory setting and should be strictly followed when working with **4-Methylsulfonylacetophenone**.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

PPE Type	Specification	Source
Eye Protection	Safety glasses with side shields or goggles (European standard - EN 166).	[2]
Hand Protection	Protective gloves (e.g., Nitrile rubber). Inspect gloves before use and observe breakthrough times.	[2]
Body Protection	Wear appropriate protective clothing and a lab coat to prevent skin exposure.	[2]
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, a dust respirator is recommended.	[1]

Engineering Controls

Engineering controls are the primary line of defense in minimizing exposure.

- Ventilation: Work in a well-ventilated area. Use a local exhaust ventilation system or a chemical fume hood, especially when handling larger quantities or when dust generation is likely.[\[1\]](#)
- Eyewash Stations and Safety Showers: Ensure easy access to an eyewash station and a safety shower in the immediate work area.[\[1\]](#)

Handling and Storage

Proper handling and storage are critical for maintaining the chemical's stability and preventing accidents.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)

- Avoid ingestion and inhalation.[2]
- Avoid dust formation.[2]
- Do not eat, drink, or smoke in the work area.[2]
- Wash hands thoroughly after handling.[2]
- Storage:
 - Keep the container tightly closed.[2]
 - Store in a dry, cool, and well-ventilated place.[2]
 - Incompatible with strong oxidizing agents.[2]

Spill and Emergency Procedures

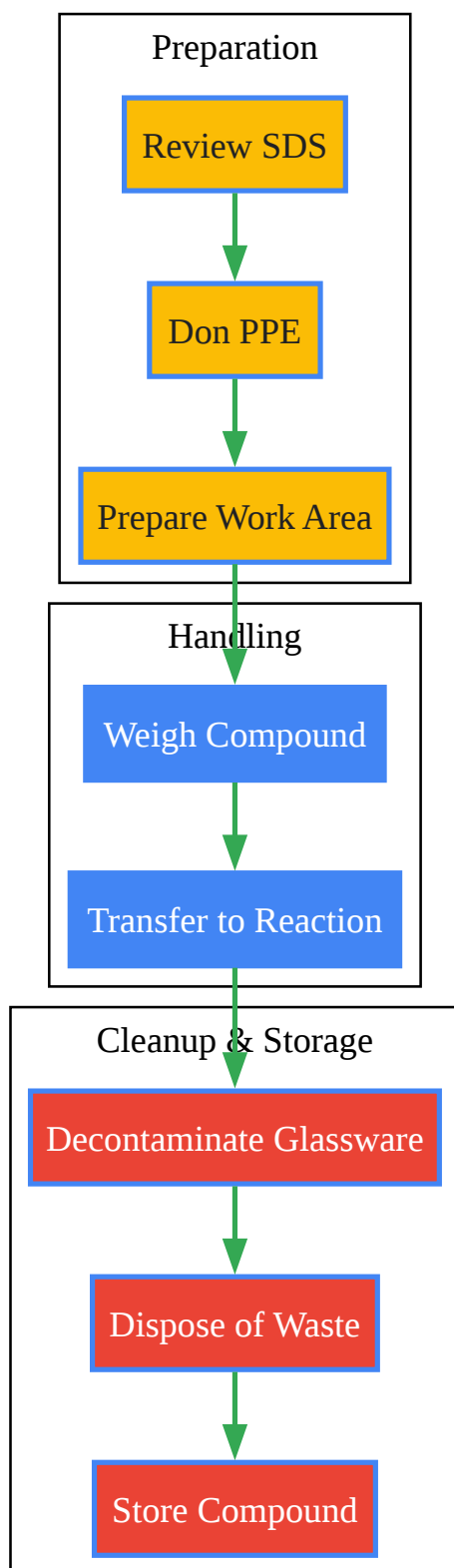
In the event of a spill or exposure, follow these procedures immediately.

- Spill Cleanup:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Avoid dust formation.
 - Sweep up the spilled solid and place it into a suitable, labeled container for disposal.[2]
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
[1]
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.[1][2]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Get medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)

Visualized Workflows and Relationships

To further clarify the safety protocols, the following diagrams illustrate the standard operating procedure for handling **4-Methylsulfonylacetophenone** and the logical relationship of hazard controls.



[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure Workflow for **4-Methylsulfonylacetophenone**.

Elimination
(Not Feasible)

Personal Protective Equipment
(Gloves, Goggles, Lab Coat)

Substitution
(Not Feasible)

Engineering Controls
(Fume Hood, Ventilation)

Administrative Controls
(SOPs, Training)

[Click to download full resolution via product page](#)

Caption: Hierarchy of Hazard Controls for Chemical Safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. needle.tube [needle.tube]
- 2. Safety First: Essential Guidelines for Handling Research Reagents and Equipment - Merkel Technologies Ltd [merkel.co.il]
- 3. artsci.usu.edu [artsci.usu.edu]
- 4. Chemical Handling and Storage - Environmental Health and Safety [ehs.iastate.edu]
- 5. zaeralab.ucr.edu [zaeralab.ucr.edu]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Methylsulfonylacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b052587#safety-and-handling-precautions-for-4-methylsulfonylacetophenone\]](https://www.benchchem.com/product/b052587#safety-and-handling-precautions-for-4-methylsulfonylacetophenone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com